

In-Depth Technical Guide to Diphenyl(pyridin-4-yl)phosphane

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Compound of Interest

Compound Name: 4-Pyridyldiphenylphosphine

Cat. No.: B15470777

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diphenyl(pyridin-4-yl)phosphane, also known by its common name **4-pyridyldiphenylphosphine**, is a versatile organophosphorus compound with significant applications in coordination chemistry, catalysis, and materials science. Its structure, featuring a phosphorus atom bonded to two phenyl groups and a pyridine ring, allows it to act as a versatile ligand for various transition metals. This guide provides a comprehensive overview of its chemical properties, synthesis, and key applications, with a focus on its emerging role in areas relevant to drug development.

Chemical and Physical Properties

Diphenyl(pyridin-4-yl)phosphane is a solid at room temperature. While specific physical properties can vary slightly based on purity and experimental conditions, the fundamental characteristics are well-defined.

Property	Value	Reference
IUPAC Name	Diphenyl(pyridin-4-yl)phosphane	[1]
Common Names	4-Pyridyldiphenylphosphine, Diphenyl(4-pyridyl)phosphine	[1]
CAS Number	54750-98-0	[1]
Molecular Formula	C ₁₇ H ₁₄ NP	[1]
Molecular Weight	263.27 g/mol	[1]
Melting Point	82-84 °C (for the 2-pyridyl isomer)	
Boiling Point	Not available	
Solubility	Soluble in many organic solvents	

Note: The melting point provided is for the isomeric diphenyl(pyridin-2-yl)phosphine and should be considered as an estimate for the 4-pyridyl isomer.

Spectral Data

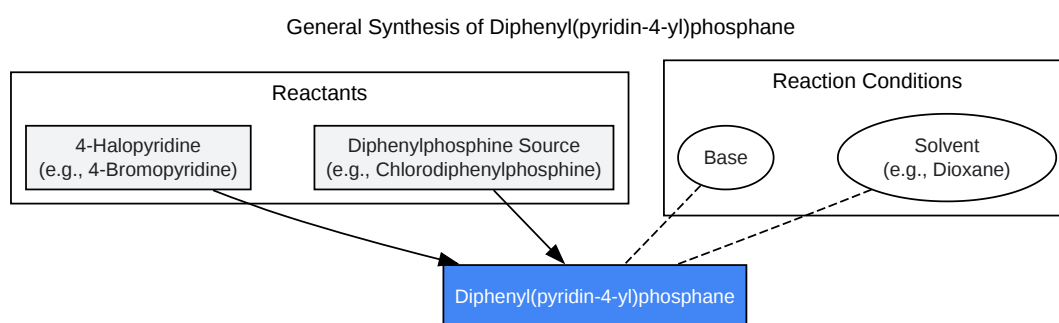
Nuclear Magnetic Resonance (NMR) spectroscopy is crucial for the characterization of diphenyl(pyridin-4-yl)phosphane. While specific data for the free ligand is not readily available in the searched literature, data for related compounds and complexes provide insight into its electronic environment.

- ³¹P NMR:** The ³¹P NMR chemical shift is a key indicator of the electronic environment of the phosphorus atom. For a diphenyl(pyridin-4-yl)phosphane selenide adduct, the ³¹P NMR chemical shift is reported at $\delta = 31.47$ ppm. In metal complexes, the coordination of the phosphine to a metal center typically results in a downfield shift.
- ¹H and ¹³C NMR:** The proton and carbon NMR spectra would show characteristic signals for the phenyl and pyridyl groups. The integration and splitting patterns of these signals are used to confirm the structure of the molecule.

Synthesis of Diphenyl(pyridin-4-yl)phosphane

The most common method for the synthesis of diphenyl(pyridin-4-yl)phosphane is through the reaction of a 4-halopyridine with a diphenylphosphine source.

General Synthetic Workflow



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Caption: General workflow for the synthesis of diphenyl(pyridin-4-yl)phosphane.

Detailed Experimental Protocol: Synthesis from Chlorodiphenylphosphine

This protocol is a representative example of the synthesis.

Materials:

- 4-Chloropyridine or 4-Bromopyridine[1]
- Chlorodiphenylphosphine[1]
- Sodium sand

- Anhydrous dioxane
- Anhydrous ethanol
- Diethyl ether
- Water

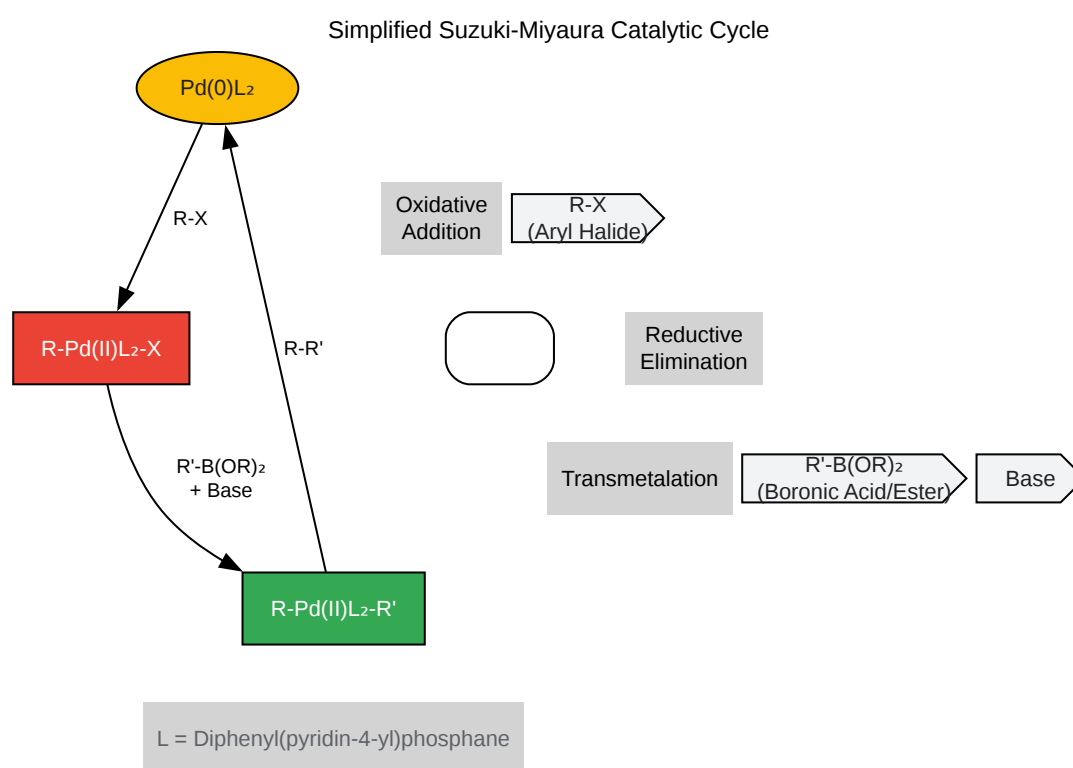
Procedure:

- A suspension of sodium sand (0.2 gram-atom) in anhydrous dioxane (100 mL) is heated to 65-70 °C under a nitrogen atmosphere.
- A solution of chlorodiphenylphosphine (0.1 mol) in anhydrous dioxane (50 mL) is added dropwise over 1 hour.
- The reaction mixture is heated to reflux (approximately 100 °C) for 4 hours, or until all the sodium is consumed.
- The mixture is then cooled to 10 °C.
- Anhydrous ethanol (30 mL) is added dropwise, followed by the addition of water (25 mL) to dissolve the sodium chloride formed.
- The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are dried over a suitable drying agent (e.g., anhydrous sodium sulfate).
- The solvent is removed under reduced pressure, and the resulting crude product is purified by vacuum distillation or recrystallization to yield diphenylphosphine.
- The synthesized diphenylphosphine is then reacted with 4-chloropyridine or 4-bromopyridine in the presence of a base to yield diphenyl(pyridin-4-yl)phosphane.

Applications in Catalysis

Diphenyl(pyridin-4-yl)phosphane is a highly effective ligand in palladium-catalyzed cross-coupling reactions, such as the Suzuki-Miyaura and Heck reactions. These reactions are fundamental in synthetic organic chemistry for the formation of carbon-carbon bonds.

Role in the Suzuki-Miyaura Coupling Catalytic Cycle



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Caption: The role of diphenyl(pyridin-4-yl)phosphane (L) in the Suzuki-Miyaura cycle.

Experimental Protocol: Heck Reaction (General)

While a specific protocol using diphenyl(pyridin-4-yl)phosphane was not found in the searched literature, a general procedure for a Heck reaction is provided below. The phosphine ligand would be introduced along with the palladium source.

Materials:

- Aryl halide (e.g., iodobenzene)
- Olefin (e.g., methyl acrylate)
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- Diphenyl(pyridin-4-yl)phosphane
- Base (e.g., triethylamine)
- Solvent (e.g., DMF)

Procedure:

- To a Schlenk tube, add the aryl halide (1.0 mmol), the olefin (1.2 mmol), the base (1.5 mmol), the palladium catalyst (e.g., 1-5 mol%), and the phosphine ligand (e.g., 2-10 mol%).
- The tube is evacuated and backfilled with an inert gas (e.g., argon or nitrogen) three times.
- The solvent (5 mL) is added, and the reaction mixture is stirred at an elevated temperature (e.g., 80-120 °C) for a specified time (e.g., 4-24 hours).
- The reaction progress is monitored by TLC or GC-MS.
- Upon completion, the reaction mixture is cooled to room temperature, diluted with a suitable solvent (e.g., ethyl acetate), and washed with water and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure.
- The crude product is purified by column chromatography on silica gel.

Potential in Drug Development and Biological Activity

The pyridine moiety is a common scaffold in many approved drugs, and organophosphorus compounds have also been investigated for their therapeutic potential. While research on the specific biological activity of diphenyl(pyridin-4-yl)phosphane is limited, related compounds have shown promise, particularly as anticancer agents.

Cytotoxicity of Related Compounds

Studies have shown that metal complexes incorporating pyridylphosphine ligands can exhibit significant cytotoxic activity against cancer cell lines. For instance, a ruthenium(II) carbonyl complex with a diphenyl pyridyl phosphine coligand displayed an IC_{50} value of $7.13 \pm 0.8 \mu M$ against human acute monocytic leukaemia cells. It is important to note that the free ligand is often significantly less active than its corresponding metal complex. The enhanced cytotoxicity of the metal complexes is often attributed to their ability to be transported into cells and interact with biological targets.

Potential Mechanisms of Action

The anticancer activity of phosphine-containing compounds and their metal complexes may involve several mechanisms:

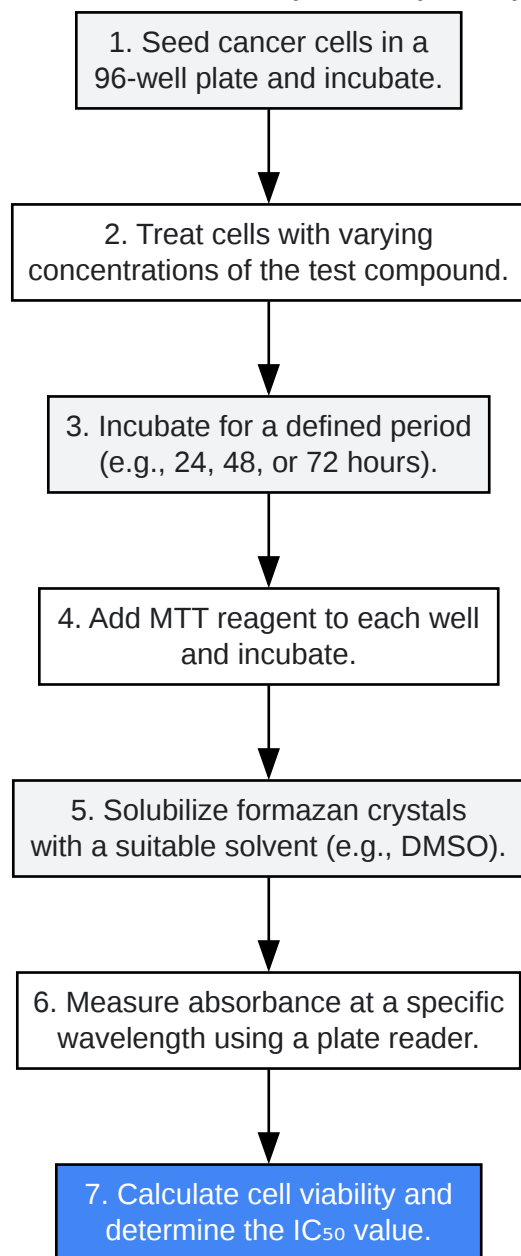
- **Induction of Apoptosis:** Many cytotoxic compounds exert their effects by triggering programmed cell death.
- **Cell Cycle Arrest:** Interference with the normal progression of the cell cycle can prevent cancer cell proliferation.
- **Inhibition of Key Enzymes:** Some phosphine-containing compounds have been shown to inhibit enzymes crucial for cancer cell survival, such as thioredoxin reductase.

Experimental Protocol: In Vitro Cytotoxicity Assay (MTT Assay)

This is a standard colorimetric assay for assessing cell metabolic activity and, by extension, cell viability.

Workflow:

Workflow for MTT Cytotoxicity Assay



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Caption: A typical workflow for determining the in vitro cytotoxicity of a compound.

Conclusion

Diphenyl(pyridin-4-yl)phosphane is a valuable compound with a well-established role as a ligand in catalysis. Its potential applications in materials science and medicinal chemistry are areas of growing interest. For drug development professionals, the pyridine and phosphine moieties present in its structure offer intriguing possibilities for the design of novel therapeutic agents. Further research is needed to fully elucidate the biological activity of the free ligand and its metal complexes and to explore their therapeutic potential. This guide serves as a foundational resource for researchers and scientists working with or interested in the properties and applications of diphenyl(pyridin-4-yl)phosphane.

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References

- 1. diphenyl(pyridin-4-yl)phosphane | CAS#:54750-98-0 | Chemsrcc [chemsrc.com]
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